

Ruthenium-103: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	Ruthenium-103
CAS No.:	13968-53-1
Cat. No.:	B1205195

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An In-depth Examination of the Physical and Chemical Properties of a Promising Radioisotope

Ruthenium-103 (^{103}Ru) is a synthetic radioisotope of the element ruthenium that is gaining increasing attention within the scientific community, particularly in the fields of nuclear medicine and drug development. Its unique decay characteristics and versatile chemistry make it a valuable tool for both therapeutic and diagnostic applications. This technical guide provides a comprehensive overview of the core physical and chemical properties of **Ruthenium-103**, detailed experimental protocols for its production and use, and visualizations of its decay scheme and production pathway.

Physical Properties

Ruthenium-103 is characterized by a well-defined set of physical properties that are crucial for its application in research and medicine. These properties are summarized in the tables below.

Nuclear Properties

Property	Value
Half-life	39.245 days[1]
Decay Mode	Beta minus (β^-)[1][2]
Daughter Isotope	Rhodium-103 (^{103}Rh)[1][2]
Atomic Mass	102.9063237 \pm 0.0000022 amu[3]
Spin and Parity	3/2+[2][3]
Magnetic Dipole Moment	0.206(3) μN [2]
Electric Quadrupole Moment	+0.62(2) barn[2]

Decay Characteristics

Ruthenium-103 undergoes beta decay, emitting a beta particle (electron) and transforming into a stable isotope of rhodium, Rhodium-103. This decay process is accompanied by the emission of gamma radiation.

Decay Product	Maximum Energy (keV)	Average Energy (keV)	Abundance (%)
Beta (β^-)	226.0[4]	63.2[4]	90.0[4]
Beta (β^-)	112.8[4]	29.8[4]	6.4[4]
Beta (β^-)	723.2[4]	239.2[4]	3.5[4]

Gamma (γ) Energy (keV)	Abundance (%)
497.1	88.9[4]
610.3	5.6[4]
20-23 (complex)	6.3[4]

A key feature of ^{103}Ru decay is the production of its daughter isotope, Rhodium-103m ($^{103\text{m}}\text{Rh}$), a nuclear isomer with a short half-life of 56.1 minutes, which is of interest for Auger electron

therapy.[5]

Chemical Properties

Ruthenium is a rare transition metal belonging to the platinum group.[6] It is generally characterized by its chemical inertness under standard conditions.

General Reactivity

- Acids: Ruthenium is resistant to attack by common acids, including aqua regia, at room temperature.[6]
- Halogens: It reacts with halogens, such as fluorine and chlorine, at elevated temperatures to form corresponding halides.[7][8]
- Oxidizing Agents: Ruthenium is most readily attacked by strong oxidizing agents.[6]
- Alkalis: It dissolves in fused alkalis to form ruthenates.[6]

The most common oxidation states for ruthenium are +2, +3, and +4.[6][9]

Coordination Chemistry and Radiopharmaceuticals

The versatile coordination chemistry of ruthenium allows for its incorporation into a wide range of molecules, making it particularly suitable for the development of radiopharmaceuticals. A notable example is the ruthenium-based chemotherapeutic agent BOLD-100 (formerly IT-139), which has been radiolabeled with ^{103}Ru for preclinical evaluation.[10][11] The synthesis of such compounds typically involves the use of a ruthenium precursor, such as $^{103}\text{Ru}]\text{RuCl}_3$. [10]

Experimental Protocols

Production of Ruthenium-103

Ruthenium-103 is typically produced through neutron activation. The most common method involves the irradiation of either natural ruthenium or enriched Ruthenium-102 (^{102}Ru) with thermal neutrons in a nuclear reactor.[10][12]

Reaction: $^{102}\text{Ru}(n, \gamma)^{103}\text{Ru}$

A detailed experimental protocol for the production of $[^{103}\text{Ru}]\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ is as follows:

- Natural $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ is sealed in quartz ampoules.
- The ampoules are irradiated with a neutron flux for a specified period (e.g., three weeks).[\[10\]](#)
- After a cooling period to allow for the decay of short-lived isotopes, the target is processed to isolate and purify the ^{103}Ru .[\[12\]](#)

Another production route involves the proton-induced fission of thorium targets, which can generate large quantities of ^{103}Ru .[\[5\]](#)

Synthesis of a Radiolabeled Compound: $[^{103}\text{Ru}]\text{BOLD-100}$

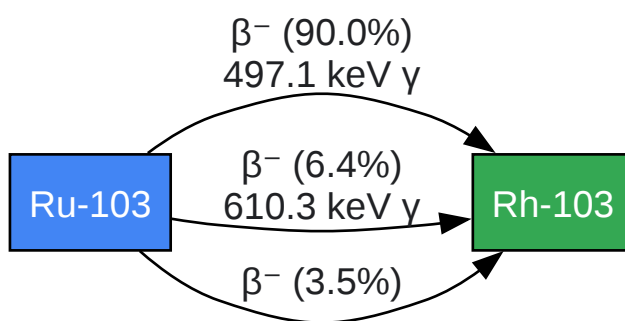
The following is a generalized three-step synthesis for a radiolabeled ruthenium compound, based on the synthesis of $[^{103}\text{Ru}]\text{BOLD-100}$:[\[12\]](#)

- Preparation of the Ruthenium Precursor: $[^{103}\text{Ru}]\text{RuCl}_3$ is refluxed in a solution of hydrochloric acid and ethanol to ensure the desired oxidation state.
- Complexation with Ligand: The ruthenium precursor is then reacted with the desired ligand (e.g., indazole) at an elevated temperature.
- Salt Formation: The resulting complex is then converted to its final salt form (e.g., a cesium salt) at room temperature.[\[12\]](#)

Characterization of the final radiolabeled product is typically performed using techniques such as High-Performance Liquid Chromatography (HPLC) and UV/Vis spectroscopy.[\[10\]](#)

Visualizations

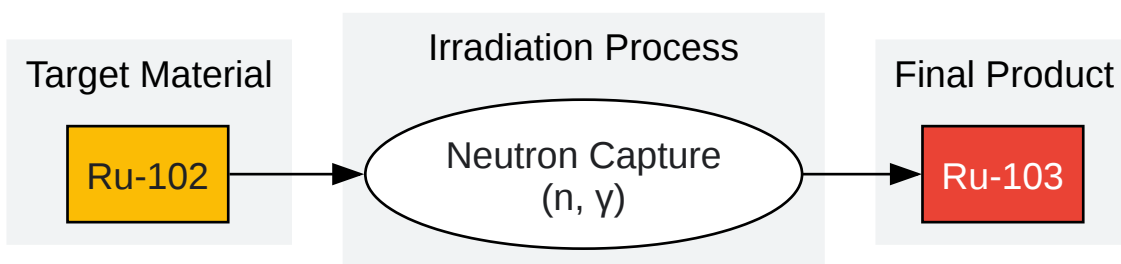
Decay Scheme of Ruthenium-103



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Caption: Decay scheme of **Ruthenium-103** to Rhodium-103.

Production Pathway of Ruthenium-103



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Caption: Production of **Ruthenium-103** via neutron capture.

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